

An In-depth Technical Guide to the Physical Properties of Liquid N-Benzylidenemethylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Benzylidenemethylamine**

Cat. No.: **B1583782**

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This technical guide provides a comprehensive overview of the core physical properties of **N-Benzylidenemethylamine** in its liquid state. Designed for researchers, scientists, and professionals in drug development, this document aggregates key quantitative data, outlines detailed experimental methodologies for property determination, and visualizes relevant chemical processes.

Core Physical and Chemical Identifiers

N-Benzylidenemethylamine, an imine also known as N-Methyl- α -tolueneimine, is a colorless to slight yellow liquid at room temperature.^{[1][2]} It is a versatile building block in organic synthesis, particularly in the production of various pharmaceuticals and agrochemicals.^[3]

Key Identifiers:

- CAS Number: 622-29-7^[1]
- Molecular Formula: C₈H₉N^[1]
- Molecular Weight: 119.16 g/mol
- SMILES: CN=CC1=CC=CC=C1^[1]
- InChI Key: HXTGGPKOEKKUQO-UHFFFAOYSA-N^[1]

Quantitative Physical Properties

The physical characteristics of **N-Benzylidenemethylamine** have been determined through various analytical methods. The following table summarizes the key quantitative data for its liquid form.

Physical Property	Value	Conditions
Boiling Point	75-80 °C	at 18 mmHg[3][4]
185 °C	at 760 mmHg (atmospheric pressure)[5]	
Density	0.967 g/mL	at 25 °C[4]
Refractive Index (n_D)	1.5500 to 1.5540	at 20 °C (589 nm)[1][6]
Flash Point	113 °C	Closed cup[5]
Vapor Pressure	0.976 mmHg	at 25 °C[5]
Appearance	Clear, colorless to yellow liquid	[1][2]

Experimental Protocols for Property Determination

The accurate determination of physical properties is crucial for the handling, application, and process design involving **N-Benzylidenemethylamine**. Standard methodologies for these measurements are detailed below.

3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **N-Benzylidenemethylamine**, which may decompose at higher temperatures, vacuum distillation is often employed to determine the boiling point at a reduced pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a condenser, a receiving flask, and a thermometer. A vacuum pump and a manometer are required for measurements at reduced pressure.

- Procedure:

- A sample of **N-Benzylidenemethylamine** is placed in the round-bottom flask along with boiling chips.
- The apparatus is assembled and connected to a vacuum source.
- The pressure is reduced to the desired level (e.g., 18 mmHg) and held constant.[\[3\]](#)
- The flask is heated gently.
- The temperature at which the liquid boils and a steady stream of condensate is observed is recorded as the boiling point at that pressure.

3.2. Measurement of Density

Density, the mass per unit volume, is a fundamental physical property.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and a high-precision analytical balance.

- Procedure:

- The empty pycnometer is weighed.
- It is then filled with the liquid sample, ensuring no air bubbles are trapped, and weighed again.
- The temperature of the sample is recorded (e.g., 25 °C).
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

3.3. Determination of Refractive Index

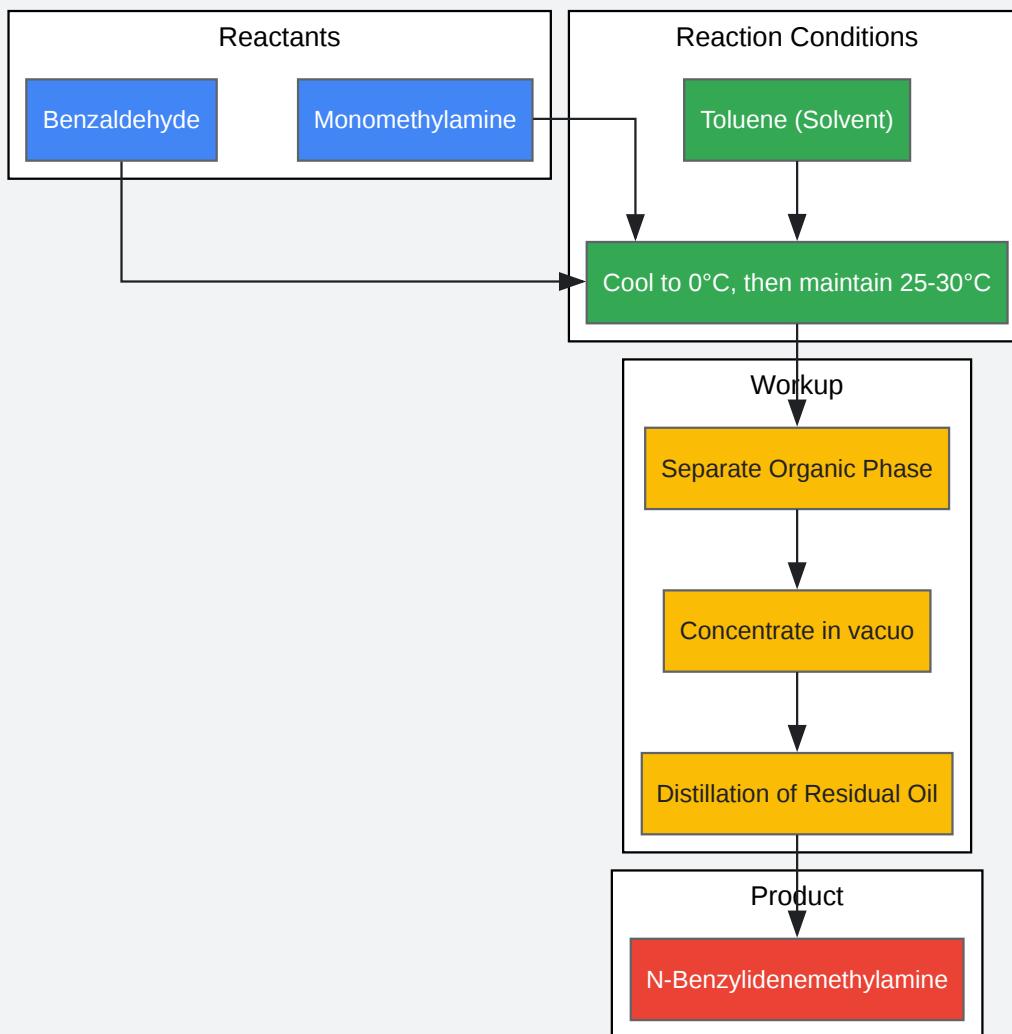
The refractive index measures how light propagates through a substance and is a characteristic property.

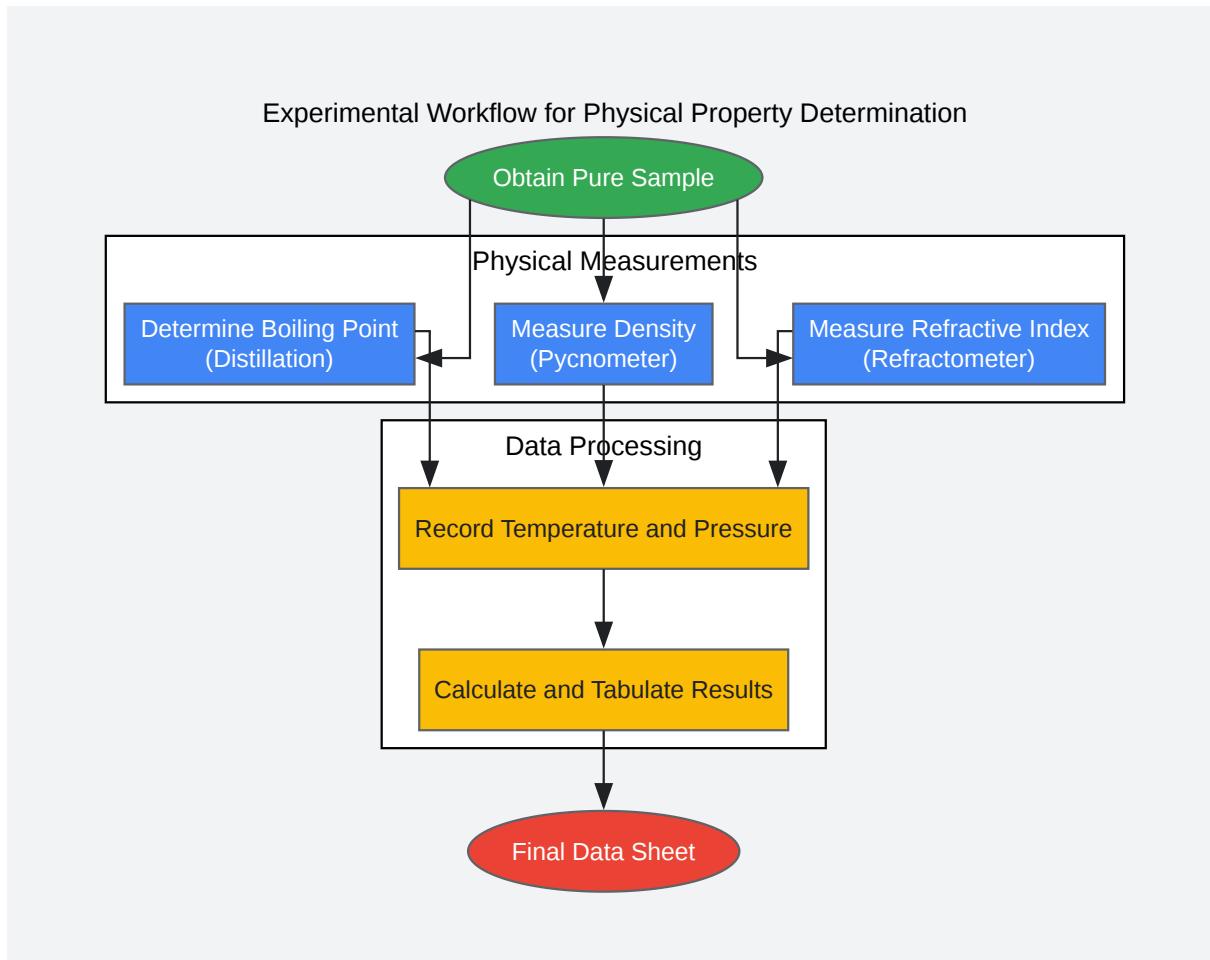
- Apparatus: A refractometer, typically an Abbé refractometer.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index.
 - A few drops of **N-Benzylidenemethylamine** are placed on the prism of the refractometer.
 - The prism is closed, and the temperature is allowed to stabilize (e.g., 20 °C).[1]
 - Light from a specific source (e.g., a sodium D-line at 589 nm) is passed through the sample.[1]
 - The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale.

Key Chemical Pathways and Workflows

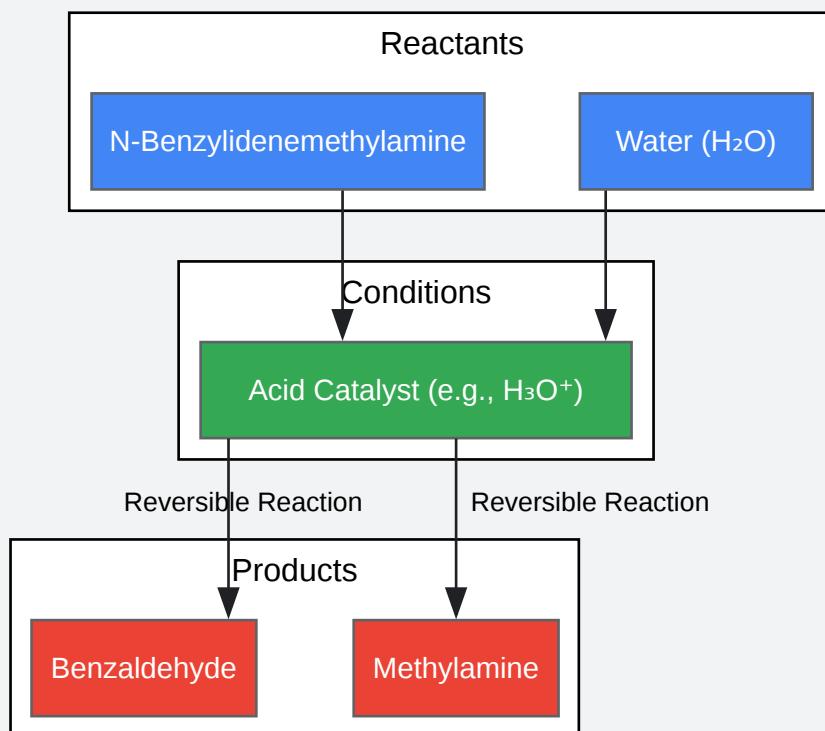
The following diagrams, generated using Graphviz, illustrate important logical and experimental workflows related to **N-Benzylidenemethylamine**.

Synthesis of N-Benzylidenemethylamine





Hydrolysis of N-Benzylidenemethylamine

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